

A Comprehensive Technical Guide to 2-Hydroxy-1-(4-nitrophenyl)ethanone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxy-1-(4-nitrophenyl)ethanone

CAS No.: 64611-67-2

Cat. No.: B1267310

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This technical guide provides an in-depth overview of **2-Hydroxy-1-(4-nitrophenyl)ethanone**, a valuable chemical intermediate in various synthetic applications. This document is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis, offering detailed information on its nomenclature, physicochemical properties, synthesis protocols, and potential areas of application.

Chemical Identity and Nomenclature

IUPAC Name: **2-Hydroxy-1-(4-nitrophenyl)ethanone**

The nomenclature of this compound clearly defines its chemical structure. The "ethanone" base indicates a two-carbon ketone. The "1-(4-nitrophenyl)" specifies that a nitrophenyl group is attached to the first carbon of the ethanone chain, with the nitro group at the para position (position 4) of the phenyl ring. The "2-Hydroxy" indicates a hydroxyl group substitution on the second carbon of the ethanone chain.

Synonyms:

- 4-Nitrophenacyl alcohol
- α -Hydroxy-4-nitroacetophenone
- 2-Hydroxy-1-(4-nitrophenyl)ethan-1-one[1]

Physicochemical Properties

A summary of the key quantitative data for **2-Hydroxy-1-(4-nitrophenyl)ethanone** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO ₄	[2]
Molecular Weight	181.15 g/mol	[1]
CAS Number	64611-67-2	[1][2]
Appearance	Solid	[1]
Melting Point	140-143°C	[2]
Boiling Point	338.4°C at 760 mmHg	[2]
Density	1.39 g/cm ³	[2]
Flash Point	152.6°C	[2]
pKa (Predicted)	12.42 ± 0.10	[2]
LogP (Predicted)	1.293	[2]

Experimental Protocols

Synthesis of 2-Hydroxy-1-(4-nitrophenyl)ethanone

A documented method for the synthesis of **2-Hydroxy-1-(4-nitrophenyl)ethanone** involves the photochemical hydroxylation of 4-Nitrophenacyl bromide.[2]

Reaction Scheme:

4-Nitrophenacyl bromide → **2-Hydroxy-1-(4-nitrophenyl)ethanone**

Reagents and Conditions:

- Starting Material: 4-Nitrophenacyl bromide
- Reagents: Diethyl 2,6-dimethyl-1,4-dihydropyridine-3,5-dicarboxylate, Oxygen
- Solvent: Dimethyl sulfoxide (DMSO)
- Temperature: 20°C
- Reaction Time: 18 hours
- Conditions: UV-irradiation
- Reported Yield: 92.0%[\[2\]](#)

Detailed Methodology:

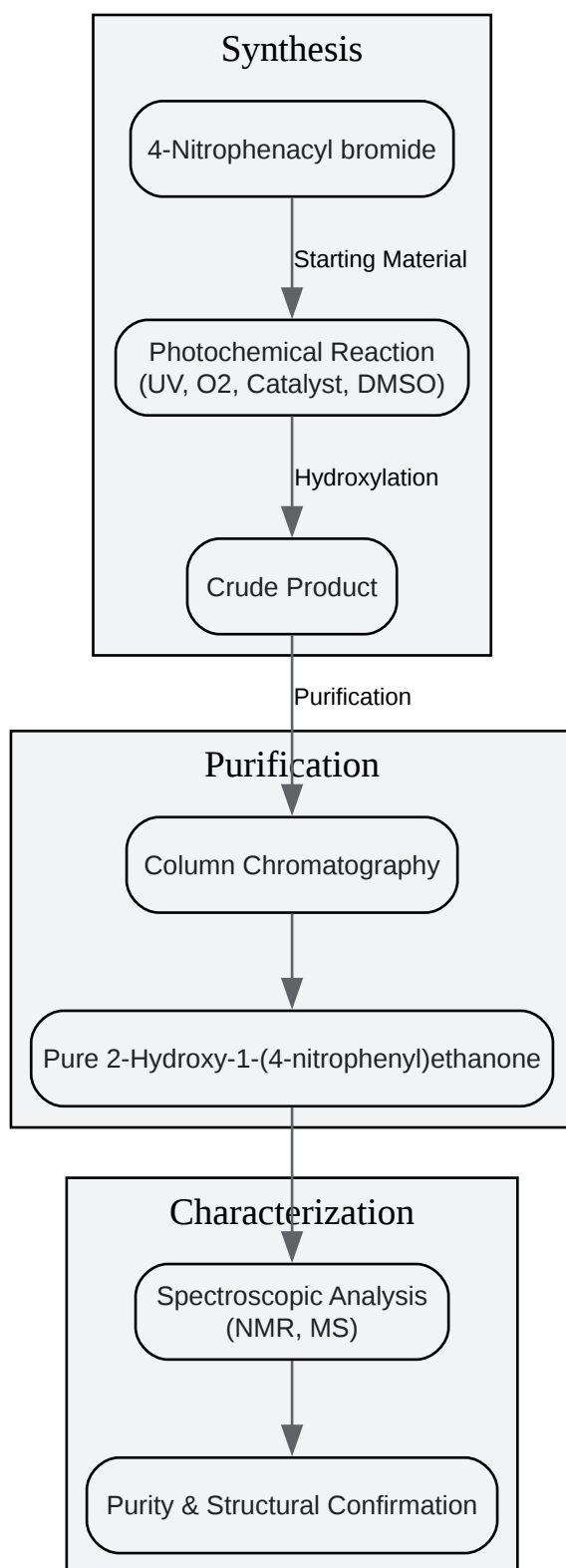
- In a suitable reaction vessel, dissolve 4-Nitrophenacyl bromide and diethyl 2,6-dimethyl-1,4-dihydropyridine-3,5-dicarboxylate in dimethyl sulfoxide.
- Ensure a continuous supply of oxygen to the reaction mixture.
- Irradiate the mixture with a UV lamp at a constant temperature of 20°C for 18 hours.
- Monitor the reaction progress using an appropriate chromatographic technique (e.g., TLC or HPLC).
- Upon completion, the reaction mixture is typically subjected to a standard work-up procedure. This may involve quenching the reaction, followed by extraction with an organic solvent.
- The crude product is then purified. A common purification method for similar compounds is column chromatography on silica gel.[\[3\]](#)

- The structure and purity of the final product should be confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Visualization of Processes

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **2-Hydroxy-1-(4-nitrophenyl)ethanone**.

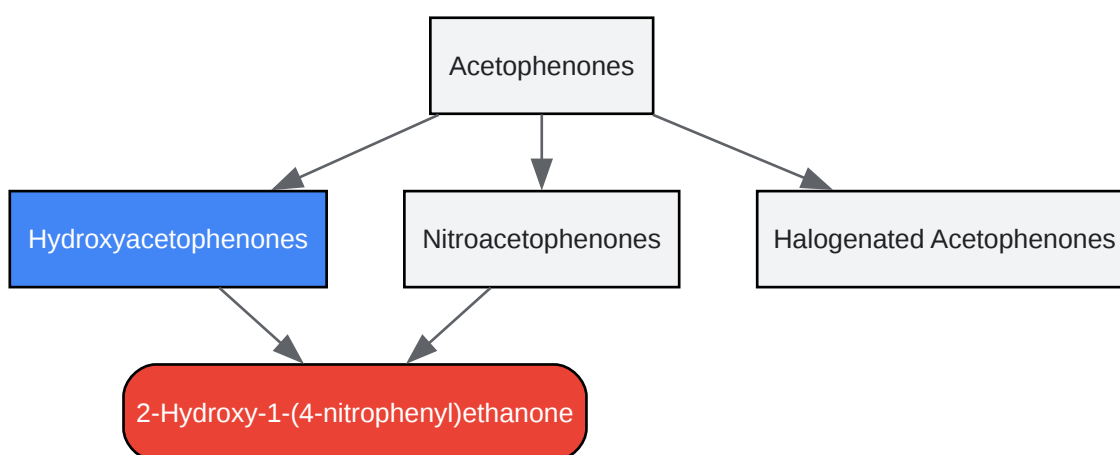


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Synthesis and Characterization Workflow

Logical Relationship: Classification of Acetophenone Derivatives

As specific biological signaling pathways for **2-Hydroxy-1-(4-nitrophenyl)ethanone** are not extensively documented, the following diagram provides a logical classification of acetophenone derivatives based on their functional groups, situating the target compound within this chemical family.



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Classification of Acetophenone Derivatives

Potential Applications and Future Directions

While specific biological activities for **2-Hydroxy-1-(4-nitrophenyl)ethanone** are not yet well-defined in publicly available literature, its structural motifs suggest potential for further investigation. Acetophenone derivatives are known to exhibit a wide range of pharmacological activities. The presence of both a hydroxyl and a nitro group on the phenylethanone scaffold makes it an interesting candidate for screening in various biological assays, including antimicrobial, anticancer, and enzyme inhibition studies. This compound serves as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications. Further research is warranted to explore its biological profile and unlock its full potential in medicinal chemistry and drug discovery.

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References

- 1. 2-Hydroxy-1-(4-nitrophenyl)-1-ethanone 64611-67-2 [sigmaaldrich.com]
- 2. lookchem.com [lookchem.com]
- 3. 2-Bromo-1-(4-hydroxyphenyl)ethanone - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Hydroxy-1-(4-nitrophenyl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267310/docs#a-comprehensive-technical-guide-to-2-hydroxy-1-4-nitrophenyl-ethanone>]

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